

Technical Guide: Molar Extinction Coefficient of IR-820 Dye

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IR-820

Cat. No.: B15555252

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This in-depth technical guide provides a comprehensive overview of the molar extinction coefficient of the near-infrared (NIR) dye **IR-820**. This document details the quantitative spectroscopic properties, a thorough experimental protocol for its determination, and workflows for its application in photothermal therapy and bioimaging.

Core Spectroscopic Properties of IR-820

IR-820 is a versatile indocyanine dye with applications in various biomedical fields, including as an imaging agent and a photothermal therapeutic.^[1] Its optical properties, particularly its molar extinction coefficient (ϵ), are highly dependent on the solvent environment. This is a critical consideration for researchers utilizing **IR-820** in aqueous biological systems versus organic solvent-based formulations.

Quantitative Data Summary

The molar extinction coefficient and maximum absorption wavelength (λ_{max}) of **IR-820** in different solvents are summarized in the table below. The significant variance in these values underscores the importance of characterizing the dye in the specific medium used for experimentation.

Solvent	Molar Extinction Coefficient (ϵ) ($M^{-1}cm^{-1}$)	Maximum Absorption Wavelength (λ_{max}) (nm)	Citation(s)
Aqueous Solution	720,000	690	[1][2]
Methanol	198,181	820	[3]
10% Fetal Bovine Serum (FBS)	Not explicitly stated, but absorbance is significantly higher than in water	~793	[4][5]
Methanol (for IR820-NO ₂)	187,143	837	[3]

Experimental Protocol: Determination of Molar Extinction Coefficient

This section provides a detailed methodology for the experimental determination of the molar extinction coefficient of **IR-820** using UV-Vis spectroscopy.

1. Materials and Instrumentation:

- **IR-820 Dye:** High-purity powder.
- **Solvents:** HPLC-grade methanol, Dimethyl sulfoxide (DMSO), and Phosphate-Buffered Saline (PBS, 1X, pH 7.4).
- **Instrumentation:**
 - Calibrated UV-Vis spectrophotometer capable of scanning in the NIR range (at least up to 900 nm).
 - Matched quartz cuvettes with a 1 cm path length.
 - Calibrated analytical balance.

- Volumetric flasks and pipettes for accurate solution preparation.

2. Preparation of Stock Solution:

- Accurately weigh a small amount of **IR-820** powder (e.g., 1 mg) using an analytical balance.
- Dissolve the powder in a known volume of a suitable solvent (e.g., 1 mL of DMSO) to prepare a concentrated stock solution. The choice of solvent should be based on the intended application.
- Calculate the molar concentration of the stock solution using the molecular weight of **IR-820** (849.47 g/mol).^[6]

3. Preparation of Working Solutions:

- Perform serial dilutions of the stock solution with the desired solvent (e.g., PBS or methanol) to prepare a series of working solutions with concentrations typically in the low micromolar range (e.g., 1 μ M, 2 μ M, 4 μ M, 6 μ M, 8 μ M, 10 μ M).

4. UV-Vis Spectrophotometric Measurement:

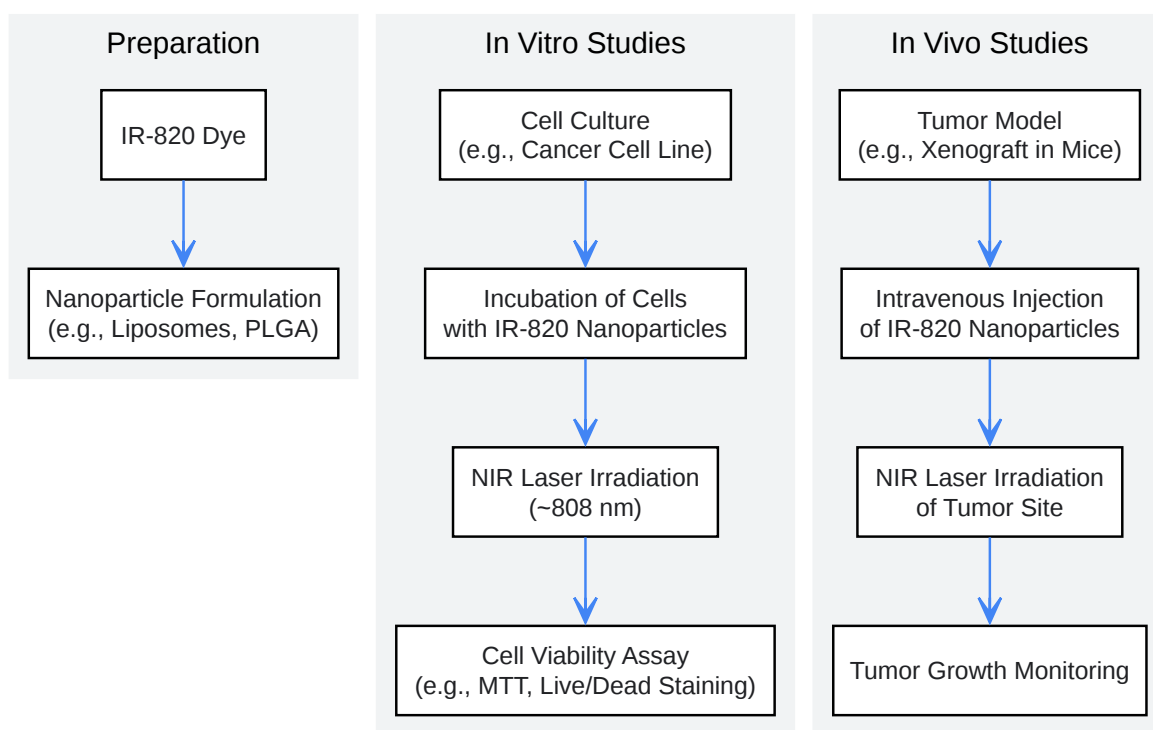
- Set the spectrophotometer to scan a wavelength range appropriate for **IR-820** in the chosen solvent (e.g., 600-900 nm).
- Use the same solvent as a blank to zero the spectrophotometer.
- Measure the absorbance of each working solution at the determined λ_{max} .

5. Calculation of Molar Extinction Coefficient:

- Plot a graph of absorbance versus concentration for the working solutions.
- According to the Beer-Lambert law ($A = \epsilon cl$), the slope of the resulting linear regression will be the molar extinction coefficient (ϵ) since the path length (l) is 1 cm.
- Ensure the R^2 value of the linear fit is close to 1 to confirm the linearity of the absorbance with concentration.

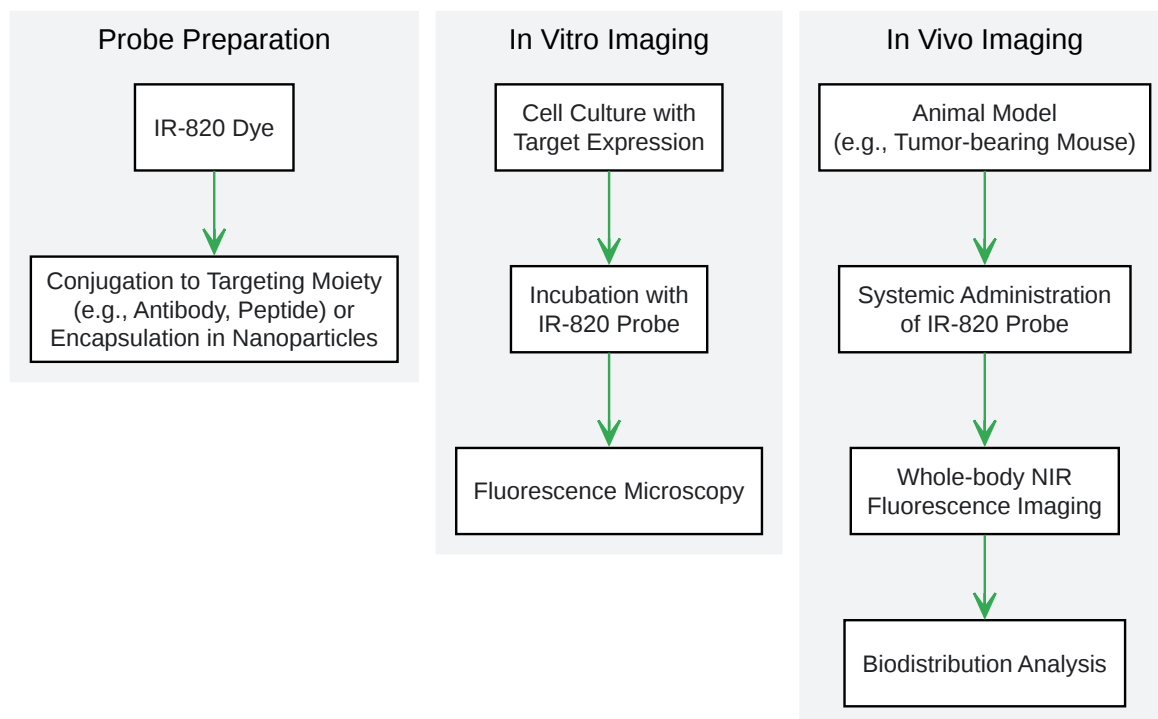
Experimental Workflows and Applications

IR-820 is prominently used in photothermal therapy and bioimaging. The following diagrams illustrate the typical experimental workflows for these applications.



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Caption: Workflow for **IR-820** in Photothermal Therapy (PTT).



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Caption: Workflow for **IR-820** in Bioimaging.

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- To cite this document: BenchChem. [Technical Guide: Molar Extinction Coefficient of IR-820 Dye]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555252#molar-extinction-coefficient-of-ir-820-dye]

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